

Introduction: The Significance of Glucuronides

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Compound of Interest

Compound Name: *Propyl β-D-glucuronide*

CAS No.: 17685-07-3

Cat. No.: B1147520

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Glucuronidation is a major pathway in phase II metabolism, where a wide array of substances, including drugs, xenobiotics, and endogenous compounds, are conjugated with glucuronic acid. This process, catalyzed by UDP-glucuronosyltransferases (UGTs), transforms lipophilic compounds into more water-soluble glucuronides, facilitating their excretion from the body. Propyl β-D-glucuronide serves as a simple, non-natural model compound and analytical standard for studying this critical biotransformation process.[1][2][3] For researchers in drug development and toxicology, understanding the synthesis and structure of such glucuronides is fundamental to metabolite identification, quantitative analysis, and the study of drug disposition.

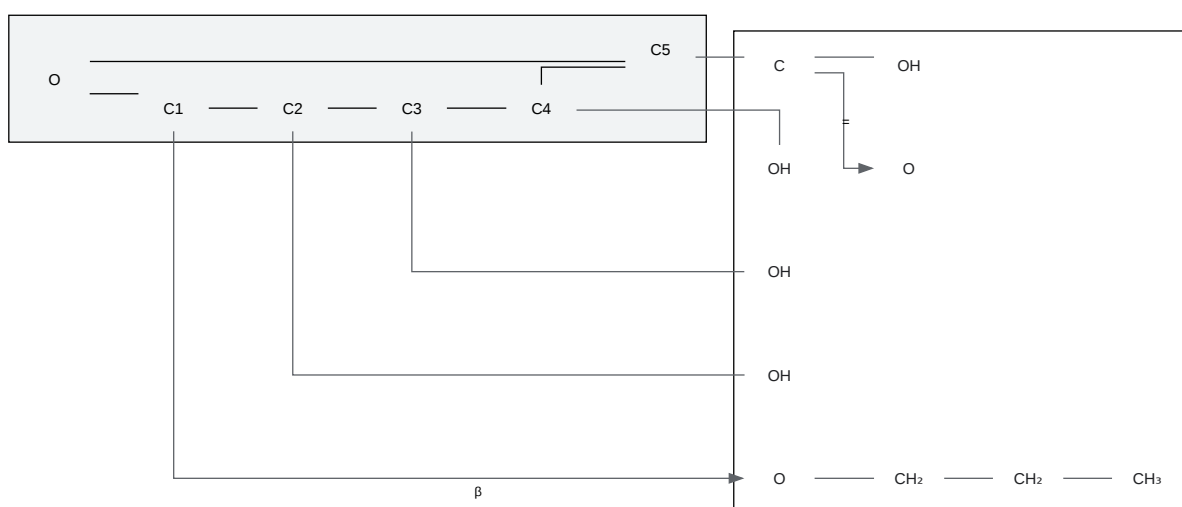
This guide provides a detailed examination of the chemical structure of propyl β-D-glucuronide and a comprehensive, field-proven methodology for its chemical synthesis, grounded in the principles of glycosidic bond formation.

PART 1: Chemical Structure and Properties

Propyl β-D-glucuronide is a glycoside formed between a propyl group and the anomeric carbon of D-glucuronic acid. The "β" designation is crucial as it defines the stereochemistry at the anomeric center (C1), where the propoxy group is oriented in the equatorial position, cis to the C6 carboxyl group. This configuration is the hallmark of enzymatically produced glucuronides in biological systems.[4]

Structural Representation

The structure consists of a pyranose ring with hydroxyl groups at positions C2, C3, and C4, a carboxyl group at C6, and a propoxy group attached via a β -glycosidic linkage at C1.



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Caption: Chemical structure of Propyl β -D-glucuronide.

Physicochemical Properties

A summary of the key identifiers and properties for propyl β -D-glucuronide is provided below.

Property	Value	Source
IUPAC Name	(2S,3S,4S,5R,6R)-3,4,5-trihydroxy-6-propoxyoxane-2-carboxylic acid	[5][6]
Molecular Formula	C ₉ H ₁₆ O ₇	[5][6]
Molecular Weight	236.22 g/mol	[5][6]
CAS Number	17685-07-3	[5][6]
Appearance	Light Beige to White Solid	[1]
Solubility	Water Soluble	[1]
SMILES	<chem>CCCO[C@@H]1O[C@H]1O">C@@HC(=O)O</chem>	[6]

PART 2: Chemical Synthesis via Koenigs-Knorr Glycosidation

The synthesis of O-glucuronides is complicated by the electron-withdrawing nature of the C5 carboxylic acid group, which deactivates the anomeric center (C1) and makes glycosidic bond formation challenging.[7] The Koenigs-Knorr reaction is a classic, robust, and widely employed method to overcome this hurdle and achieve stereoselective synthesis of 1,2-trans-glycosides, which corresponds to the desired β -anomer in the D-glucosyl series.[8][9]

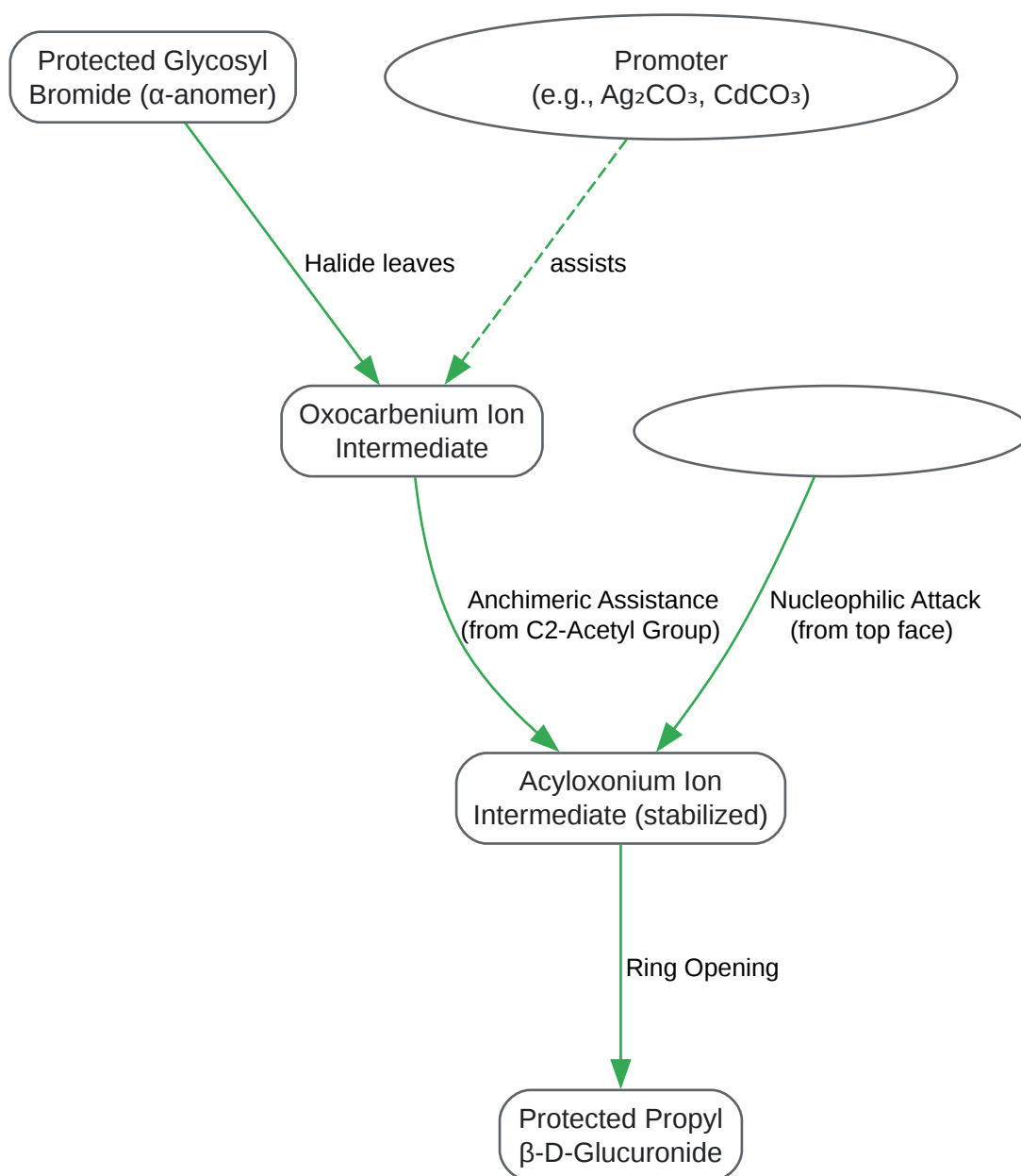
The overall strategy involves three main stages:

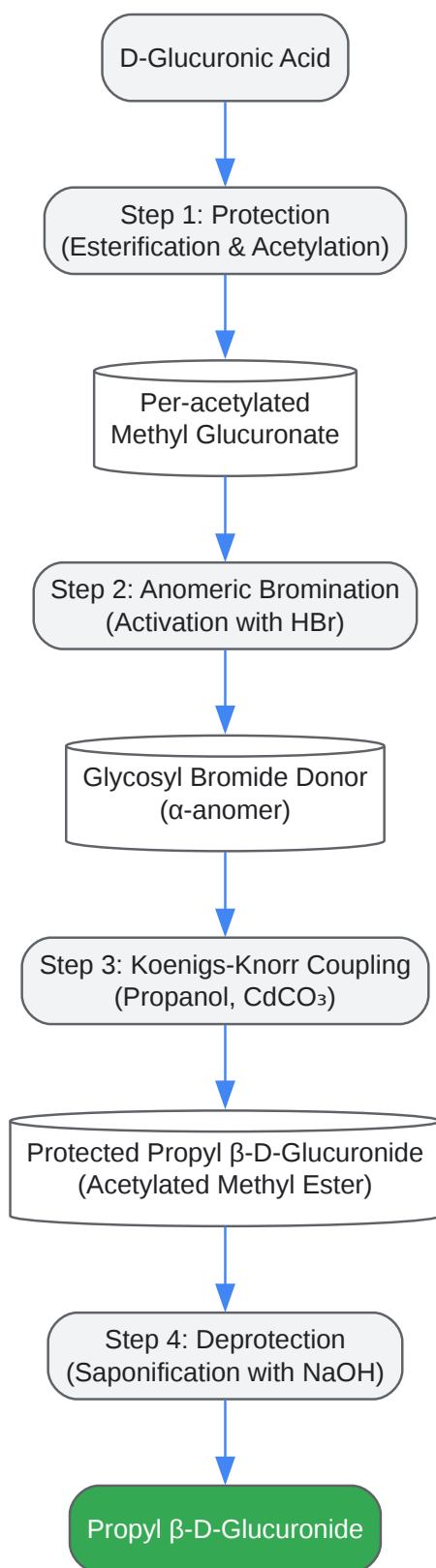
- **Protection:** The reactive hydroxyl and carboxyl groups of D-glucuronic acid are masked to prevent side reactions.
- **Glycosylation:** The protected and activated glucuronic acid donor is coupled with propanol.
- **Deprotection:** The protecting groups are removed to yield the final product.

The Causality Behind the Koenigs-Knorr Approach

The success of the Koenigs-Knorr reaction hinges on two key principles:

- **Anomeric Activation:** A per-O-acylated glycosyl halide (typically a bromide) is used as the glycosyl donor. The halide at the anomeric position serves as a good leaving group.
- **Stereochemical Control:** The presence of an acyl (e.g., acetyl) protecting group at the C2 position is critical. This group provides "anchimeric assistance" or neighboring group participation. During the reaction, the C2-acetyl group attacks the back side of the anomeric carbon as the halide leaves, forming a cyclic acyloxonium ion intermediate. The subsequent nucleophilic attack by the alcohol (propanol) can only occur from the opposite face, forcing the formation of the β -glycosidic bond.^[7]





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Sources

- 1. CAS 17685-07-3: Propyl β -D-glucopyranosiduronic acid [cymitquimica.com]
- 2. assaycell.com [assaycell.com]
- 3. assaycell.com [assaycell.com]
- 4. rsc.org [rsc.org]
- 5. Propyl beta-d-glucuronide | C₉H₁₆O₇ | CID 97302323 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Propyl Beta-D-Glucuronide | LGC Standards [lgcstandards.com]
- 7. Synthesis of Glycosides of Glucuronic, Galacturonic and Mannuronic Acids: An Overview - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
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